

Technical Support Center: 3-Chloro-4-propoxybenzaldehyde

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Compound of Interest

Compound Name: 3-Chloro-4-propoxybenzaldehyde

Cat. No.: B1275944

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential information for the safe handling and use of **3-Chloro-4-propoxybenzaldehyde** in experimental settings. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address specific issues that may be encountered during research and development.

Safety & Handling FAQs

Q1: What are the primary hazards associated with **3-Chloro-4-propoxybenzaldehyde**?

While a specific material safety data sheet (MSDS) for **3-Chloro-4-propoxybenzaldehyde** is not readily available, data from structurally similar compounds such as other substituted benzaldehydes suggest the following potential hazards:

- Skin Irritation: May cause skin irritation upon contact.
- Eye Irritation: Can cause serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation if inhaled.
- Harmful if Swallowed: Ingestion may be harmful.

Q2: What personal protective equipment (PPE) should be worn when handling this compound?

To ensure personal safety, the following PPE is recommended:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber).
- Body Protection: A lab coat and appropriate protective clothing.
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a respirator may be necessary.

Q3: How should **3-Chloro-4-propoxybenzaldehyde** be stored?

Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.

Recommended storage temperature is between 0°C and 8°C.[\[1\]](#) Some sources also suggest storing under an inert atmosphere (e.g., nitrogen) to prevent degradation.

Q4: What should I do in case of accidental exposure?

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Physical and Chemical Properties

While specific quantitative data for **3-Chloro-4-propoxybenzaldehyde** is limited, the following table summarizes its known properties and provides data for a closely related compound for comparison.

Property	3-Chloro-4-propoxybenzaldehyde	3-Chlorobenzaldehyde (for comparison)
CAS Number	99070-71-0	587-04-2
Molecular Formula	$C_{10}H_{11}ClO_2$ ^[1]	C_7H_5ClO
Molecular Weight	198.64 g/mol ^[1]	140.57 g/mol ^[2]
Appearance	White solid ^[1]	Liquid ^[2]
Melting Point	Data not available	9-12 °C ^[2]
Boiling Point	Data not available	213-214 °C ^[2]
Solubility	Data not available. Likely soluble in common organic solvents like ethanol, DMSO, and dimethylformamide.	Soluble in organic solvents.

Experimental Protocols & Troubleshooting

As an aromatic aldehyde, **3-Chloro-4-propoxybenzaldehyde** is a versatile intermediate in various organic syntheses. Below are a generalized experimental protocol for a Wittig reaction and a troubleshooting guide for common issues.

Generalized Protocol for a Wittig Reaction

The Wittig reaction is a widely used method for the synthesis of alkenes from aldehydes or ketones.

Objective: To synthesize an alkene from **3-Chloro-4-propoxybenzaldehyde** and a phosphonium ylide.

Materials:

- **3-Chloro-4-propoxybenzaldehyde**
- A suitable phosphonium salt (e.g., methyltriphenylphosphonium bromide)

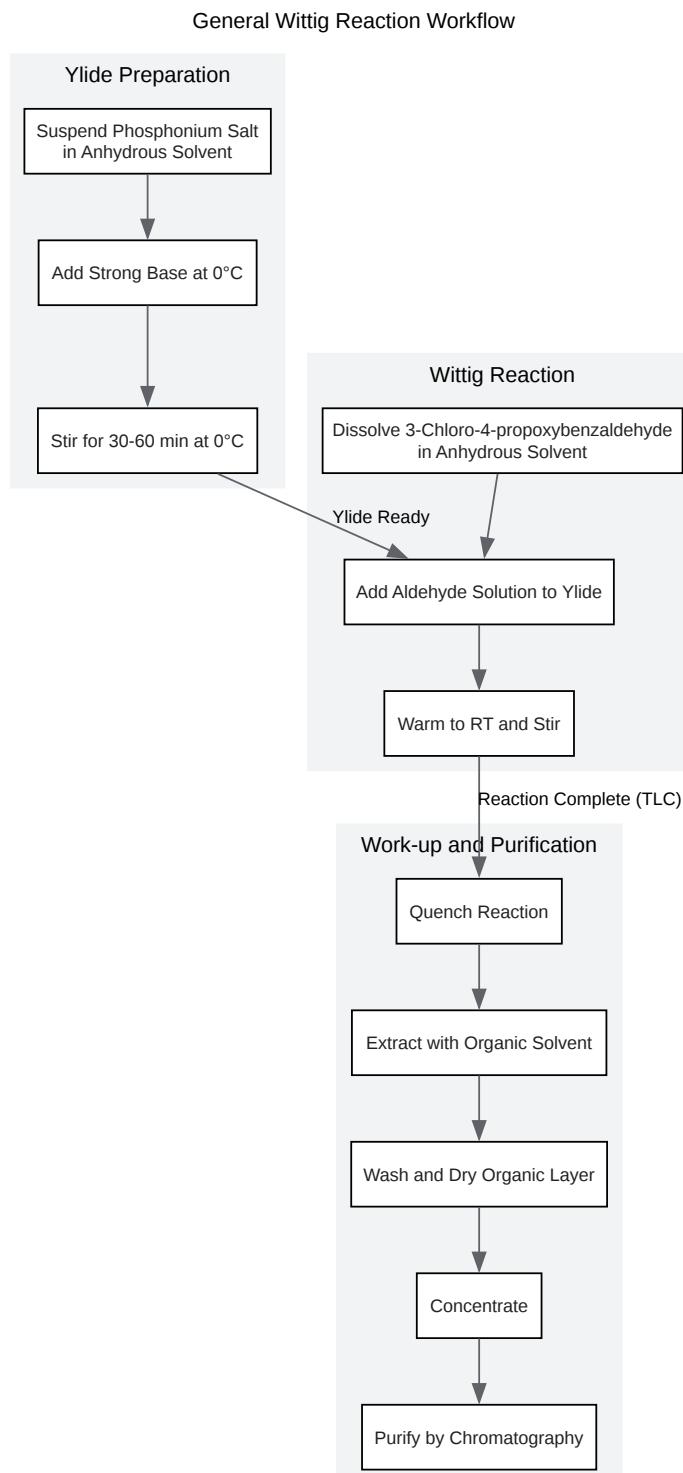
- A strong base (e.g., n-butyllithium, sodium hydride, or potassium tert-butoxide)
- Anhydrous solvent (e.g., tetrahydrofuran (THF), diethyl ether)
- Standard laboratory glassware and stirring apparatus
- Inert atmosphere setup (e.g., nitrogen or argon)

Procedure:

- Ylide Preparation:
 - In a flame-dried, two-necked round-bottom flask under an inert atmosphere, suspend the phosphonium salt in the anhydrous solvent.
 - Cool the suspension to 0°C in an ice bath.
 - Slowly add the strong base to the suspension while stirring. The formation of the ylide is often indicated by a color change.
 - Allow the mixture to stir at 0°C for a specified time (e.g., 30-60 minutes) to ensure complete ylide formation.
- Wittig Reaction:
 - Dissolve **3-Chloro-4-propoxybenzaldehyde** in a minimal amount of anhydrous solvent.
 - Slowly add the aldehyde solution to the ylide suspension at 0°C.
 - After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature.
 - Stir the reaction for several hours or until TLC analysis indicates the consumption of the starting aldehyde.
- Work-up and Purification:

- Quench the reaction by adding a saturated aqueous solution of ammonium chloride or water.
- Extract the product with a suitable organic solvent (e.g., diethyl ether, ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain the desired alkene.

Experimental Workflow Diagram



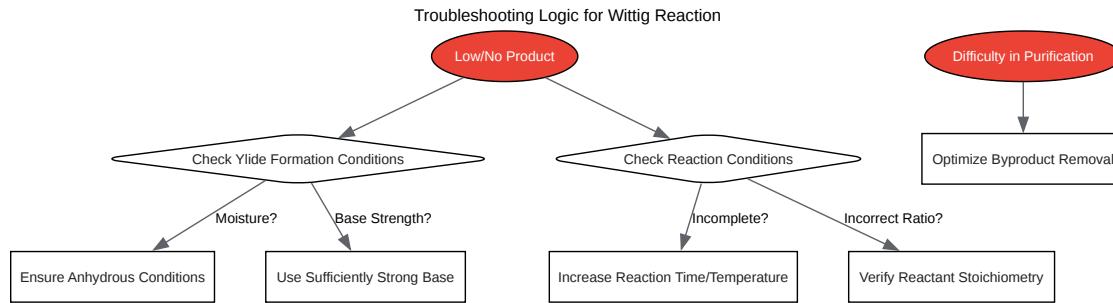
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Caption: A generalized workflow for the synthesis of an alkene via a Wittig reaction.

Troubleshooting Guide

Issue	Possible Cause(s)	Suggested Solution(s)
Low or no product yield	1. Incomplete ylide formation. 2. Deactivation of the ylide. 3. Steric hindrance.	1. Ensure the use of a sufficiently strong base and anhydrous conditions. 2. Use freshly prepared or purchased anhydrous solvents. Ensure all glassware is flame-dried. 3. Consider a Horner-Wadsworth-Emmons reaction for more hindered systems.
Incomplete reaction (starting material remains)	1. Insufficient reaction time or temperature. 2. Stoichiometry of reactants is incorrect.	1. Monitor the reaction by TLC and allow it to stir for a longer period or gently heat if necessary. 2. Ensure an appropriate molar ratio of ylide to aldehyde is used (often a slight excess of the ylide).
Formation of multiple products	1. E/Z isomer mixture. 2. Side reactions of the aldehyde (e.g., self-condensation if α -protons are present).	1. The stereoselectivity of the Wittig reaction depends on the ylide stability. Stabilized ylides tend to give the E-alkene, while non-stabilized ylides favor the Z-alkene. Adjust reaction conditions (e.g., solvent, additives) to influence selectivity. 2. 3-Chloro-4-propoxybenzaldehyde lacks α -protons, so self-condensation is not an issue.
Difficulty in purification	1. Triphenylphosphine oxide (a byproduct) is co-eluting with the product.	1. Triphenylphosphine oxide can sometimes be removed by precipitation from a non-polar solvent or by specific chromatographic techniques.

Logical Relationship Diagram for Troubleshooting



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Caption: A decision-making diagram for troubleshooting common issues in a Wittig reaction.

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